

# An In-depth Technical Guide to Dodecylpyridinium Chloride: Physical and Chemical Properties

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## Compound of Interest

Compound Name: **DODECYLPYRIDINIUM  
CHLORIDE**

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## Abstract

**Dodecylpyridinium chloride** (DPC), also known as **1-dodecylpyridinium chloride** or **laurylpyridinium chloride**, is a cationic surfactant belonging to the quaternary ammonium compound family.<sup>[1]</sup> Its amphiphilic nature, consisting of a hydrophilic pyridinium head and a hydrophobic dodecyl tail, underpins its wide-ranging applications as an antiseptic, disinfectant, surfactant, and preservative.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the core physical and chemical properties of **dodecylpyridinium chloride**, detailed experimental protocols for the determination of its critical properties, and visualizations of its fundamental mechanisms of action. This document is intended to serve as a key resource for researchers, scientists, and professionals in drug development and related fields.

## Physical and Chemical Properties

**Dodecylpyridinium chloride** typically presents as a white to off-white or pale cream crystalline solid or powder at room temperature, with a mild, characteristic amine-like odor.<sup>[1][4]</sup> Its physical and chemical characteristics are crucial for its application and are summarized below.

## Quantitative Data Summary

The following table provides a consolidated summary of the key quantitative properties of **dodecylpyridinium chloride**.

Property	Value
IUPAC Name	1-dodecylpyridin-1-ium chloride[5]
Synonyms	N-Dodecylpyridinium chloride, Laurylpyridinium chloride, Eltren[5][6]
CAS Number	104-74-5[5][6]
Molecular Formula	C <sub>17</sub> H <sub>30</sub> ClN or C <sub>17</sub> H <sub>30</sub> N·Cl[5][7]
Molecular Weight	283.88 g/mol [6][7][8]
Appearance	White to off-white/pale cream powder or crystalline solid[1][4][9]
Melting Point	66-70 °C[7][9][10], 87-89 °C[6][8], 87-93 °C[4][11]
Boiling Point	>300 °C at 968.9 hPa[12]
Density	1.04 g/cm <sup>3</sup> at 20 °C[6]
Solubility	Water: 600 g/L at 20 °C[6][9]; 99.824 g/L at 25 °C[12]Organic Solvents: Soluble in ethanol, chloroform, and acetone[1][9]
pH	4 (10 g/L in H <sub>2</sub> O at 20 °C)[1][6][8]
Flash Point	160 °C[6][8]; 136 °C at 967.5 hPa[12]
Autoignition Temperature	270 °C[6][8]
LogP (n-octanol/water)	1.899[7]; 0.671 (pH 5.3, 25 °C)[12]
Critical Micelle Concentration (CMC)	5.10 x 10 <sup>-3</sup> M in pure water at 25°C[13]

Note: Discrepancies in reported values, such as for melting point, may arise from different experimental conditions or the presence of hydrates.[10][14]

## Stability and Reactivity

**Dodecylpyridinium chloride** is stable under normal storage conditions.[14][15][16] Key considerations for its stability and reactivity include:

- **Conditions to Avoid:** There are no specific conditions known to be hazardous, though incompatible materials should be avoided.[12][15]
- **Incompatible Materials:** It should be kept away from strong oxidizing agents.[15][16]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products can form, including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[16] Normal use does not lead to hazardous decomposition.[14][15]
- **Hazardous Reactions:** No hazardous reactions are known to occur under normal processing. [12][14][15]

## Experimental Protocols

This section details methodologies for determining two key properties of **dodecylpyridinium chloride**: its Critical Micelle Concentration (CMC) and solubility.

### Determination of Critical Micelle Concentration (CMC) by Conductometry

The CMC is a fundamental characteristic of a surfactant, representing the concentration at which monomers begin to self-assemble into micelles.[17] This transition is marked by a distinct change in the physicochemical properties of the solution, such as conductivity.[13]

**Principle:** The equivalent conductivity of a surfactant solution changes as the concentration increases. Below the CMC, the conductivity changes linearly with concentration. Above the CMC, the formation of larger, less mobile micelles leads to a change in the slope of the conductivity versus concentration plot. The intersection of the two linear portions of this plot indicates the CMC.[13]

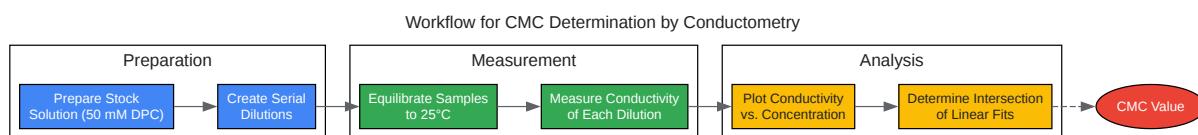
**Materials and Equipment:**

- **Dodecylpyridinium chloride**
- High-purity deionized water
- Conductivity meter with a calibrated probe
- Volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- Thermostatically controlled water bath

**Methodology:**

- Stock Solution Preparation: Prepare a concentrated stock solution of **dodecylpyridinium chloride** (e.g., 50 mM) in deionized water.
- Serial Dilutions: Prepare a series of dilutions from the stock solution, covering a concentration range both below and above the expected CMC (e.g., from 0.1 mM to 20 mM).
- Temperature Equilibration: Place the prepared solutions in a thermostatic water bath to ensure a constant temperature (e.g., 25 °C), as CMC is temperature-dependent.[13]
- Conductivity Measurement:
  - Calibrate the conductivity meter according to the manufacturer's instructions.
  - Measure the conductivity of the pure solvent (deionized water) first.
  - Measure the conductivity of each prepared dilution, starting from the most dilute and progressing to the most concentrated. Ensure the solution is gently stirred and the reading has stabilized before recording.
- Data Analysis:
  - Plot the measured specific conductivity ( $\kappa$ ) versus the molar concentration (C) of **dodecylpyridinium chloride**.

- Identify the two linear regions in the plot (pre-micellar and post-micellar).
- Perform a linear regression for each region to obtain two distinct lines.
- The concentration at which these two lines intersect is the Critical Micelle Concentration (CMC).[\[13\]](#)



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Caption: Workflow for CMC Determination by Conductometry.

## Determination of Aqueous Solubility

**Principle:** The equilibrium or saturation solubility is determined by creating a saturated solution where excess solid is in equilibrium with the dissolved solute. The concentration of the dissolved solute in the supernatant is then measured.

Materials and Equipment:

- **Dodecylpyridinium chloride**
- High-purity deionized water
- Scintillation vials or sealed flasks
- Shaking incubator or orbital shaker at a constant temperature
- Centrifuge
- UV-Vis Spectrophotometer or HPLC system

- Calibrated analytical balance

Methodology:

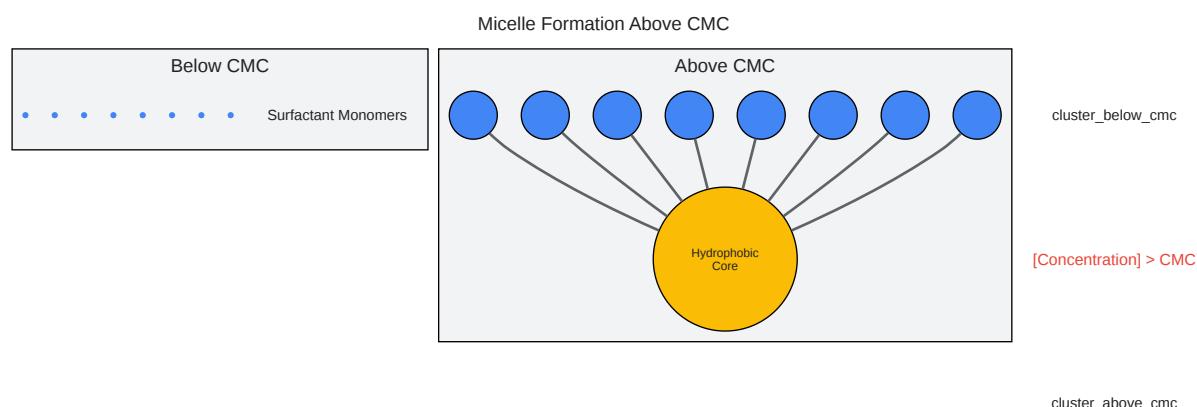
- Sample Preparation: Add an excess amount of **dodecylpyridinium chloride** solid to a known volume of deionized water in a sealed vial. The amount should be sufficient to ensure a solid phase remains after equilibrium is reached.
- Equilibration: Place the vials in a shaking incubator set to a constant temperature (e.g., 20 °C or 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
- Supernatant Analysis:
  - Carefully withdraw an aliquot of the clear supernatant.
  - Dilute the aliquot with a known volume of deionized water to a concentration that falls within the linear range of the analytical method.
  - Quantify the concentration of **dodecylpyridinium chloride** in the diluted sample using a pre-calibrated analytical method, such as UV-Vis spectrophotometry (utilizing the absorbance of the pyridine ring) or HPLC.
- Calculation: Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. This value represents the aqueous solubility at the specified temperature.

## Core Mechanisms and Synthesis

### Mechanism of Action: Surfactancy and Micelle Formation

As a cationic surfactant, **dodecylpyridinium chloride** reduces the surface tension of water and the interfacial tension between oil and water.<sup>[1]</sup> This property stems from its amphiphilic structure. In an aqueous solution below the CMC, DPC exists as individual monomers. As the concentration increases to the CMC, these monomers spontaneously self-assemble into

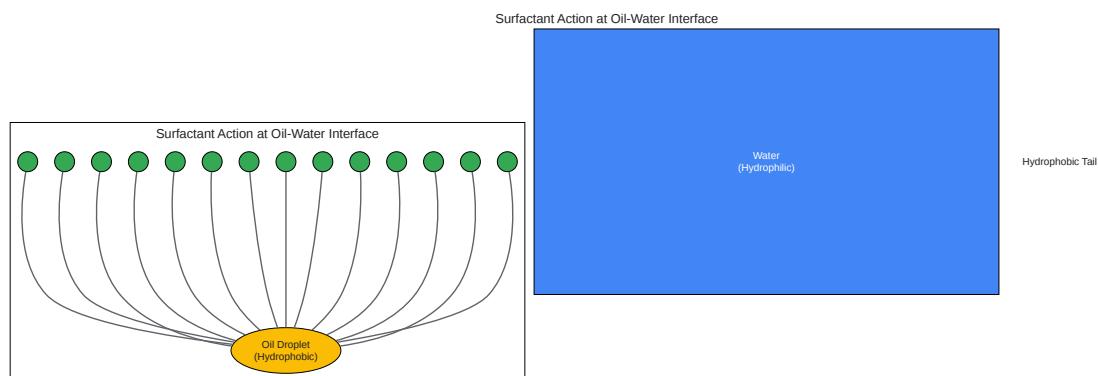
spherical structures called micelles. In these micelles, the hydrophobic dodecyl tails are sequestered in the core, away from the water, while the hydrophilic pyridinium heads form the outer corona, interacting with the aqueous environment.



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Caption: Monomers self-assemble into a micelle above the CMC.

This micelle-forming ability is crucial for applications such as drug delivery, where poorly soluble drugs can be encapsulated within the hydrophobic core of the micelles, increasing their apparent aqueous solubility. The same principle allows DPC to act as an emulsifier, stabilizing oil-in-water emulsions.



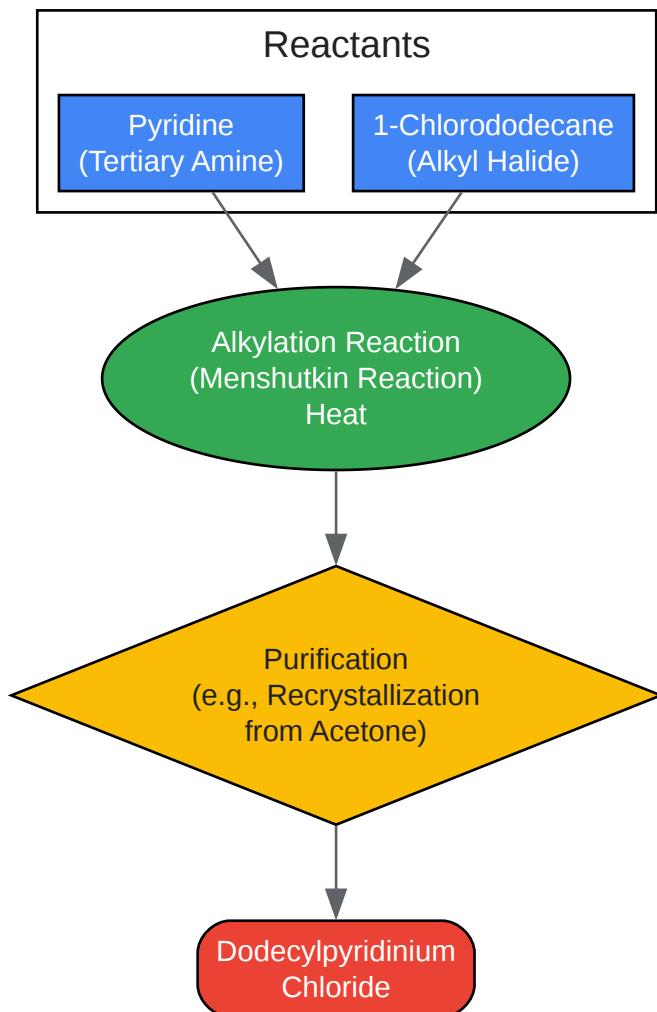
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Caption: DPC molecules stabilizing an oil droplet in water.

## Synthesis

**Dodecylpyridinium chloride** is typically synthesized via the Menshutkin reaction, which involves the alkylation of a tertiary amine (pyridine) with an alkyl halide (e.g., 1-chlorododecane or 1-bromododecane).<sup>[9]</sup> This reaction creates the quaternary ammonium salt.

## Synthesis of Dodecylpyridinium Chloride

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Caption: General workflow for the synthesis of DPC.

The crude product is often purified by methods such as repeated crystallization from a suitable solvent like acetone to remove unreacted starting materials and byproducts.[18]

## Safety and Handling

**Dodecylpyridinium chloride** requires careful handling due to its toxic and irritant properties.[2]

- Acute Toxicity: It is toxic if swallowed and harmful in contact with skin.[5][8][12]

- Irritation: It causes skin irritation and serious eye damage or irritation.[5][12][19] Direct contact with concentrated solutions can lead to severe burns.[2][19]
- Sensitization: It may cause an allergic skin reaction.[5][12]
- Environmental Hazards: DPC is very toxic to aquatic life, potentially with long-lasting effects. [12] Responsible disposal and prevention of release into waterways are critical.[2]

Personal Protective Equipment (PPE): When handling **dodecylpyridinium chloride**, especially in its pure or concentrated form, appropriate PPE is mandatory. This includes chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[2] Work should be conducted in a well-ventilated area.[16]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dodecylpyridinium Chloride: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089763#dodecylpyridinium-chloride-physical-and-chemical-properties]

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